

AM-114 dosage and administration guidelines

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Compound of Interest

Compound Name: AM-114
CAS No.: 856849-35-9
Cat. No.: B10814492

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Application Notes and Protocols: AM-114

Abstract: This document provides a comprehensive guide for the research use of **AM-114**, a potent and selective boronic-chalcone derivative that functions as an inhibitor of the 20S proteasome.^[1] This guide is intended for researchers, scientists, and drug development professionals. It details the mechanism of action, provides guidelines for dosage and administration in preclinical models, and offers step-by-step protocols for key in vitro assays.

Part 1: Introduction to AM-114

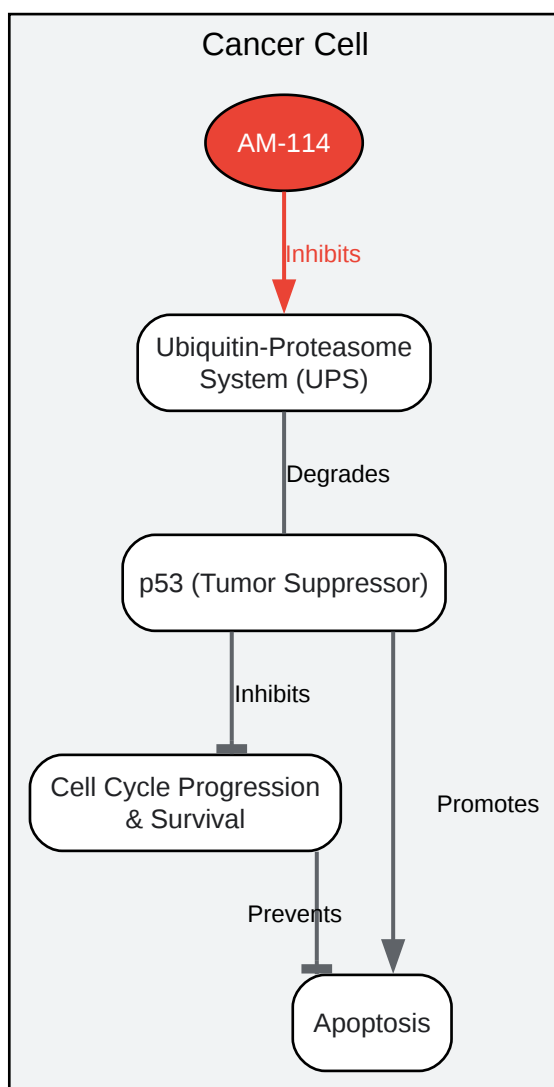
AM-114, chemically known as 3,5-bis-(4-boronic acid-benzylidene)-1-methyl-piperidin-4-one, is a novel small molecule inhibitor with significant cytotoxic effects in cancer cells.^[1] Its primary mechanism of action is the inhibition of the chymotrypsin-like activity of the 20S proteasome.^[1] This inhibition leads to the accumulation of ubiquitinated proteins, including critical cell cycle regulators and tumor suppressors like p53, ultimately inducing apoptosis in cancer cells.^[1]

Mechanism of Action

The ubiquitin-proteasome system is a critical pathway for protein degradation in eukaryotic cells, playing a vital role in the regulation of numerous cellular processes, including cell cycle

progression, signal transduction, and apoptosis. The 26S proteasome, the central enzyme of this pathway, is composed of a 20S core particle and one or two 19S regulatory particles. **AM-114** specifically targets the chymotrypsin-like activity of the 20S proteasome.[1]

By inhibiting proteasomal activity, **AM-114** disrupts the degradation of key regulatory proteins. This leads to an accumulation of pro-apoptotic factors and cell cycle inhibitors, such as p53 and p21.[1] The buildup of these proteins triggers cell cycle arrest and initiates the apoptotic cascade, resulting in the selective killing of cancer cells.[1] Notably, **AM-114** has shown preferential toxicity to cells with wild-type p53 expression.[1]



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Caption: Workflow for the MTT cell viability assay.

Part 3: In Vivo Dosage and Administration Guidelines

The transition from in vitro to in vivo studies is a critical step in preclinical drug development. [2]The primary goal of these studies is to evaluate the efficacy and safety of **AM-114** in a living organism. [3][4]Careful consideration of the administration route and dosage is essential for obtaining meaningful and reproducible results. [5][6]

Recommended Dosage and Administration

The following recommendations are based on general practices for preclinical evaluation of small molecule inhibitors and should be optimized for specific tumor models and animal strains. [7][8]

Parameter	Recommendation	Rationale
Animal Model	Immunodeficient mice (e.g., NOD/SCID or NSG) bearing human tumor xenografts.	Allows for the study of human-derived tumors without rejection by the host immune system.
Formulation	Prepare a stock solution of AM-114 in DMSO and dilute further in a vehicle such as a mixture of Cremophor EL, ethanol, and saline.	A suitable vehicle is necessary to ensure the solubility and bioavailability of the compound for systemic administration.
Administration Route	Intraperitoneal (IP) injection or oral gavage (PO).	IP injection is a common route for preclinical studies, offering good systemic exposure. Oral administration is often preferred as it mimics the intended clinical route. [5]
Dosage Range	10 - 50 mg/kg, administered daily or every other day.	This range is a typical starting point for efficacy studies with small molecule inhibitors. A maximum tolerated dose (MTD) study should be performed to determine the optimal dose. [8]

| Treatment Schedule | Administer for 3-4 weeks, or until tumor volume reaches a predetermined endpoint. | A sufficient treatment duration is required to observe a significant anti-tumor effect. |

Protocol: In Vivo Efficacy Study in a Xenograft Model

This protocol outlines a general procedure for assessing the anti-tumor efficacy of **AM-114** in a subcutaneous xenograft mouse model.

Materials:

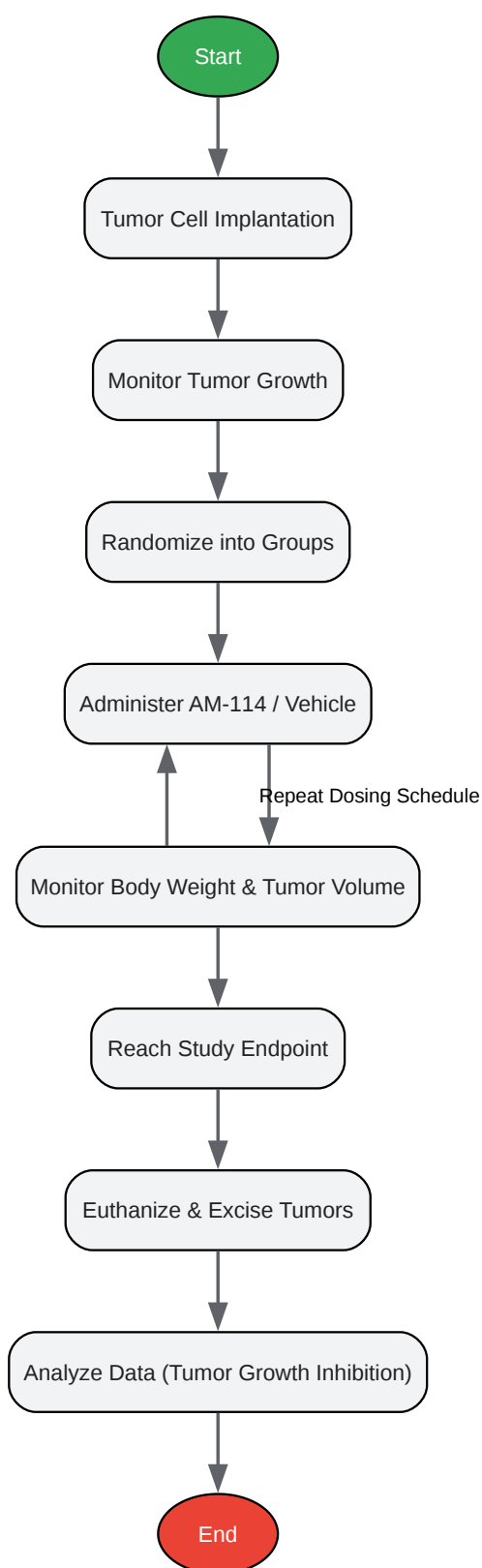
- **AM-114**

- Vehicle solution (e.g., 5% DMSO, 10% Cremophor EL, 85% saline)
- 6-8 week old immunodeficient mice
- Cancer cells for implantation (e.g., HCT116)
- Calipers for tumor measurement
- Syringes and needles for injection

Procedure:

- Tumor Implantation:
 - Subcutaneously inject 1-5 million cancer cells in 100 μ L of PBS into the flank of each mouse.
 - Monitor the mice regularly for tumor growth.
- Group Randomization:
 - Once tumors reach an average volume of 100-150 mm³, randomize the mice into treatment and control groups (n=8-10 mice per group).
 - Typical groups include: Vehicle control, **AM-114** low dose, **AM-114** high dose, and a positive control (standard-of-care chemotherapy).
- Treatment Administration:
 - Prepare the **AM-114** formulation fresh daily.
 - Administer the treatment (e.g., IP injection) according to the predetermined dosage and schedule.
 - Monitor the body weight of the mice 2-3 times per week as an indicator of toxicity.
- Tumor Measurement:

- Measure tumor dimensions with calipers 2-3 times per week.
- Calculate tumor volume using the formula: $\text{Volume} = (\text{Length} \times \text{Width}^2) / 2$.
- Study Endpoint and Analysis:
 - The study can be terminated when tumors in the control group reach a specific size (e.g., 1500-2000 mm³) or after a fixed duration.
 - At the endpoint, euthanize the mice and excise the tumors for weight measurement and further analysis (e.g., histology, western blotting).
 - Compare tumor growth inhibition between the treated and control groups to evaluate the efficacy of **AM-114**.



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Caption: Workflow for an in vivo efficacy study.

Part 4: References

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